

An In-Depth Technical Guide to the Safe Handling of 4-Ethylmorpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylmorpholine

Cat. No.: B086933

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **4-Ethylmorpholine** (CAS No. 100-74-3), a versatile solvent and intermediate used in organic synthesis, polymer formulation, and as a catalyst.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory and manufacturing personnel.

Chemical and Physical Properties

Understanding the fundamental properties of **4-Ethylmorpholine** is foundational to its safe handling. It is a colorless to light yellow, flammable liquid with an ammonia-like odor.^{[2][3]}

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₃ NO	[4]
Molar Mass	115.17 - 115.2 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[2][6]
Odor	Ammonia-like, Odorless	[3][7]
Boiling Point	138 - 139 °C	[7][8]
Melting Point	-63 °C	[7][8]
Flash Point	27 - 32 °C (closed cup)	[7][8][9]
Density	0.91 - 0.916 g/mL at 20 °C	[1][8]
Vapor Pressure	8.1 hPa at 20 °C	[7]
Vapor Density	3.97 (Air = 1)	[7]
Solubility	Soluble in water, alcohol, and ether	[1][2]
Autoignition Temperature	160 °C	[10]
Explosion Limits	Lower: 1.9% (V)	[1][7]

Toxicological Data

4-Ethylmorpholine is harmful if swallowed, inhaled, or in contact with skin.[10][11] It is classified as corrosive and can cause severe skin burns and eye damage.[4][11]

Metric	Species	Route	Value	Reference(s)
LD50 (Lethal Dose, 50%)	Rat	Oral	1640 - 1780 mg/kg	[1][11]
LD50 (Lethal Dose, 50%)	Rabbit	Dermal	900 mg/kg	[1][11]
LC50 (Lethal Conc., 50%)	Mouse	Inhalation	18,000 mg/m ³ (2 h)	[11]

Experimental Protocols

While specific experimental protocols for the above toxicological data are not detailed in standard safety data sheets, they are typically conducted under internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

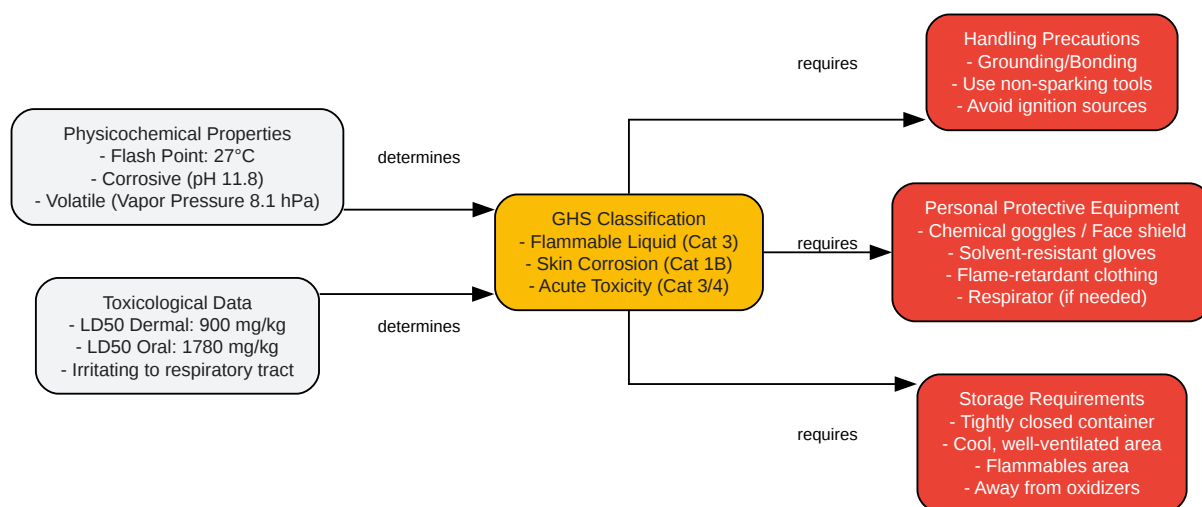
- **OECD Test Guideline 401 (Acute Oral Toxicity):** This guideline involves the administration of the substance in graduated doses to a group of experimental animals (commonly rats). Observations of effects and mortality are made over a set period. The LD50 is the statistically determined single dose that is expected to cause death in 50% of the animals.
- **OECD Test Guideline 402 (Acute Dermal Toxicity):** This test involves applying the substance to the shaved skin of an animal (commonly rabbits) for 24 hours. The LD50 is determined based on mortality observed over a period of 14 days.
- **OECD Test Guideline 403 (Acute Inhalation Toxicity):** This protocol exposes animals (such as mice or rats) to the substance's vapor or aerosol at a defined concentration for a specified duration (e.g., 2 hours). The LC50 is the concentration that causes mortality in 50% of the test animals.

Hazard Identification and Classification

4-Ethylmorpholine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System) classification.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquid	3	H226: Flammable liquid and vapour	
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin	
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	corrosive
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage	corrosive
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled	
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation	

The logical flow from the chemical's properties to its classification and required precautions is illustrated below.



[Click to download full resolution via product page](#)

Caption: Logical relationship between properties, GHS classification, and safety measures.

Handling and Storage Precautions

Safe Handling

- Avoid contact with skin, eyes, and clothing.[11] Do not breathe vapors or mist.[7][11]
- Work in a well-ventilated area or under a chemical fume hood.[7][10]
- Keep away from open flames, hot surfaces, and sources of ignition.[7] Smoking is prohibited in handling areas.[12]
- Use only non-sparking tools and explosion-proof equipment.[4][10]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[4][10]
- Handle and open containers with care.[4]

- Do not eat, drink, or smoke when using this product.^{[9][10][12]} Wash hands thoroughly after handling.^{[10][11]}

Storage

- Store in a cool, dry, and well-ventilated place.^{[7][10][11]}
- Keep containers tightly closed and sealed until ready for use.^{[7][11]} Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[11]
- Store locked up.^{[7][10]}
- Keep away from strong oxidizing agents and strong acids.^[12]
- The substance is light and air-sensitive.^{[10][11]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Ethylmorpholine**.^[12]

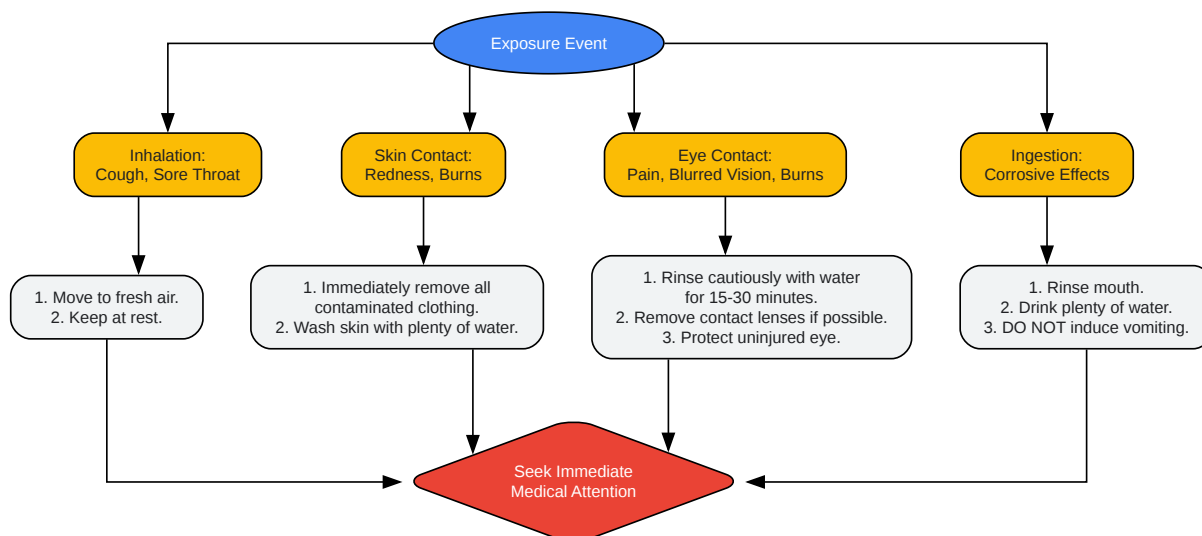
- **Eye/Face Protection:** Wear tightly fitting safety goggles with side protection. A face shield (minimum 8 inches) is also recommended.^{[4][11]} Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).^{[10][11]}
- **Skin Protection:** Handle with suitable chemical-resistant gloves (e.g., tested according to EN 374).^[4] Always inspect gloves prior to use.^[11] Wear a complete suit protecting against chemicals, including flame-retardant and antistatic protective clothing.^[11]
- **Respiratory Protection:** If engineering controls do not maintain airborne concentrations below exposure limits, a NIOSH/MSHA or EN 149 approved respirator should be used.^{[3][10]} For higher concentrations, a full-face supplied-air respirator may be necessary.^[11]
- **Workplace Facilities:** Safety showers and eyewash stations should be immediately available in the work area.^[12]

Emergency Procedures

Immediate action is required in the event of exposure or spillage.

First Aid Measures

The following workflow outlines the immediate steps to be taken upon accidental exposure.



[Click to download full resolution via product page](#)

Caption: Emergency first aid procedures for **4-Ethylmorpholine** exposure.

- Inhalation: Move the person to fresh air.[4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth.[7][10] Seek immediate medical attention.[7]
- Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected area with plenty of water for at least 15 minutes.[10] Immediate medical treatment is required as untreated corrosive injuries are difficult to heal.[4]
- Eye Contact: Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids open.[4] Remove contact lenses if present and easy to do.[10] Consult an

ophthalmologist immediately.[4]

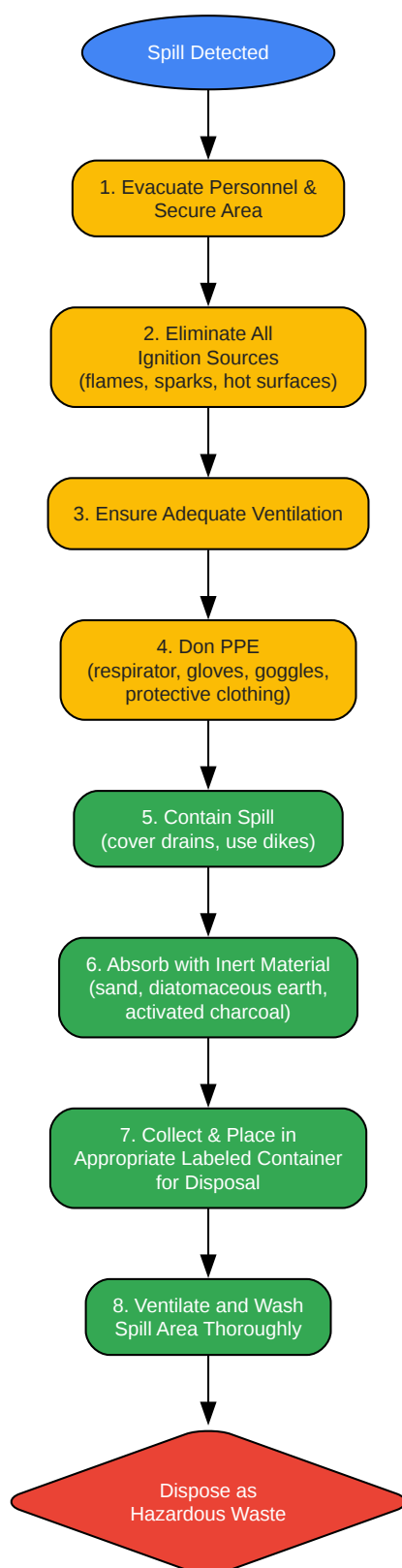
- Ingestion: Rinse mouth immediately and drink plenty of water.[4] Do NOT induce vomiting.[7]
[10] Call a physician or poison control center immediately, as there is a danger of gastric perforation.[4][7]

Fire-Fighting Measures

- Hazards: **4-Ethylmorpholine** is a flammable liquid.[12] Vapors are heavier than air and may travel to an ignition source and flash back.[4][12] Containers may explode when heated.[7]
[12] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[4][10]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[4][7]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[4]
- Firefighter Protection: Firefighters should wear full chemical protective clothing and a self-contained breathing apparatus (SCBA).[4][7]

Accidental Release Measures

The following workflow details the appropriate response to a spill.



[Click to download full resolution via product page](#)

Caption: Workflow for handling an accidental spill of **4-Ethylmorpholine**.

- Personal Precautions: Evacuate personnel from the area.[7][12] Remove all sources of ignition.[7][12] Ensure adequate ventilation.[7] Wear appropriate PPE as described in Section 5.[4]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.[4]
- Containment and Cleaning: Cover drains.[4] Absorb the spill with a liquid-binding, inert material such as sand, diatomaceous earth, or activated charcoal adsorbent.[4][12] Collect the material into suitable, labeled containers for disposal.[4][12] Ventilate the affected area after cleanup is complete.[4][12]

Disposal Considerations

Disposal of **4-Ethylmorpholine** and its containers must be handled as hazardous waste.[12] All disposal practices must comply with federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.[10] Contaminated packaging should be disposed of in the same manner as the product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 4-Ethylmorpholine [chembk.com]
2. solubilityofthings.com [solubilityofthings.com]
3. CDC - NIOSH Pocket Guide to Chemical Hazards - N-Ethylmorpholine [cdc.gov]
4. carlroth.com [carlroth.com]
5. hpc-standards.com [hpc-standards.com]
6. 4-Ethylmorpholine | 100-74-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
7. assets.thermofisher.cn [assets.thermofisher.cn]

- 8. 4-Ethylmorpholine = 97.0 GC 100-74-3 [sigmaaldrich.com]
- 9. ICSC 0480 - N-ETHYLMORPHOLINE [inchem.org]
- 10. fishersci.com [fishersci.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. nj.gov [nj.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of 4-Ethylmorpholine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086933#4-ethylmorpholine-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com